

what is the function of Psncbam-1

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Compound of Interest

Compound Name: *Psncbam-1*
CAS No.: 877202-74-9
Cat. No.: B1678302

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An In-depth Technical Guide to **PSNCBAM-1**: A Negative Allosteric Modulator of the Cannabinoid CB1 Receptor

Introduction

PSNCBAM-1, with the chemical name 1-(4-chlorophenyl)-3-[3-(6-pyrrolidin-1-ylpyridin-2-yl)phenyl]urea, is a novel small molecule that functions as a selective negative allosteric modulator (NAM) of the cannabinoid CB1 receptor.^{[1][2]} It represents a significant departure from traditional orthosteric antagonists or inverse agonists of the CB1 receptor. Allosteric modulators bind to a site on the receptor distinct from the primary (orthosteric) binding site for endogenous ligands.^[3] This mode of action allows for a more nuanced "tuning" of receptor activity, often only in the presence of the endogenous agonist, which may offer a safer therapeutic profile.^{[1][3]} **PSNCBAM-1** has demonstrated potential therapeutic applications, notably in reducing food intake and body weight in preclinical models, suggesting its utility in the treatment of obesity.

Mechanism of Action

The pharmacological profile of **PSNCBAM-1** is complex and demonstrates both pathway and probe dependence. While it acts as an antagonist in functional assays, paradoxically, it has

been shown to increase the binding of orthosteric CB1 agonists like [3H]CP55,940. This suggests that **PSNCBAM-1** stabilizes a receptor conformation that has a higher affinity for the agonist but is inefficient at initiating downstream signaling.

PSNCBAM-1's primary mechanism is the non-competitive antagonism of CB1 receptor signaling. This has been confirmed through various functional assays, including [35S]GTPγS binding and cAMP assays, where it blocks the effects of agonists such as CP55,940, WIN55212-2, and the endocannabinoids anandamide (AEA) and 2-arachidonoyl glycerol (2-AG). Importantly, **PSNCBAM-1** is highly selective for the CB1 receptor, showing no significant activity at the CB2 receptor.

Recent studies suggest that the mechanism of action is not simple non-competitive antagonism but involves an increased rate of receptor desensitization and reduced internalization, leading to a time-dependent modulation of signaling pathways.

Quantitative Data Summary

The following tables summarize the quantitative data for **PSNCBAM-1**'s activity in various in vitro assays.

Table 1: Antagonistic Activity of **PSNCBAM-1**

Assay	Agonist	IC50 (nM)	Source
Inhibition of CP 55,940	CP 55,940	45	
Inhibition of WIN 55,212-2	WIN 55,212-2	209	
Constitutive Activity in [35S]GTPγS Assay	-	7.02 ± 1.25	
FAAH Inhibition	-	2100	

Table 2: Allosteric Modulation of Agonist Binding

Assay	Ligand	Effect	EC50 (nM)	Source
[3H]CP55,940 Binding	[3H]CP55,940	58 ± 9% Increase	14.4 ± 6.6	

Experimental Protocols

[35S]GTPyS Binding Assay

This assay measures the activation of G-proteins coupled to the CB1 receptor.

- **Membrane Preparation:** Membranes from cells expressing the CB1 receptor (e.g., HEK293-hCB1) are prepared.
- **Assay Buffer:** The assay is typically performed in a buffer containing 50 mM Tris-HCl, 3 mM MgCl₂, 0.2 mM EGTA, 100 mM NaCl, and 1 mM DTT, pH 7.4.
- **Reaction Mixture:** Membranes are incubated with the CB1 receptor agonist (e.g., CP55,940), various concentrations of **PSNCBAM-1**, and [35S]GTPyS (typically around 0.05 nM). GDP (usually 30 µM) is also included to ensure that the binding of [35S]GTPyS is dependent on receptor activation.
- **Incubation:** The reaction is incubated at 30°C for 60 minutes.
- **Termination and Filtration:** The reaction is terminated by rapid filtration through glass fiber filters (e.g., Whatman GF/B) using a cell harvester. The filters are then washed with ice-cold buffer.
- **Quantification:** The amount of [35S]GTPyS bound to the membranes is determined by liquid scintillation counting.
- **Data Analysis:** Data are analyzed using non-linear regression to determine IC₅₀ values for the antagonist.

cAMP Assay

This assay measures the inhibition of adenylyl cyclase activity, a downstream effect of CB1 receptor activation via Gi/o proteins.

- **Cell Culture:** Cells expressing the CB1 receptor (e.g., HEK293-hCB1) are cultured to an appropriate density.
- **Assay Medium:** Cells are incubated in a serum-free medium containing a phosphodiesterase inhibitor like IBMX (3-isobutyl-1-methylxanthine) to prevent cAMP degradation.
- **Treatment:** Cells are pre-incubated with various concentrations of **PSNCBAM-1** before being stimulated with an adenylyl cyclase activator like forskolin, in the presence of a CB1 receptor agonist (e.g., CP55,940).
- **Incubation:** The incubation is typically carried out for a defined period, for example, 30 minutes at 37°C.
- **Lysis and Detection:** The reaction is stopped, and the cells are lysed. The intracellular cAMP levels are then measured using a suitable detection method, such as a competitive immunoassay (e.g., HTRF or ELISA).
- **Data Analysis:** The ability of **PSNCBAM-1** to reverse the agonist-induced inhibition of forskolin-stimulated cAMP accumulation is quantified to determine its antagonist properties.

Radioligand Binding Assay

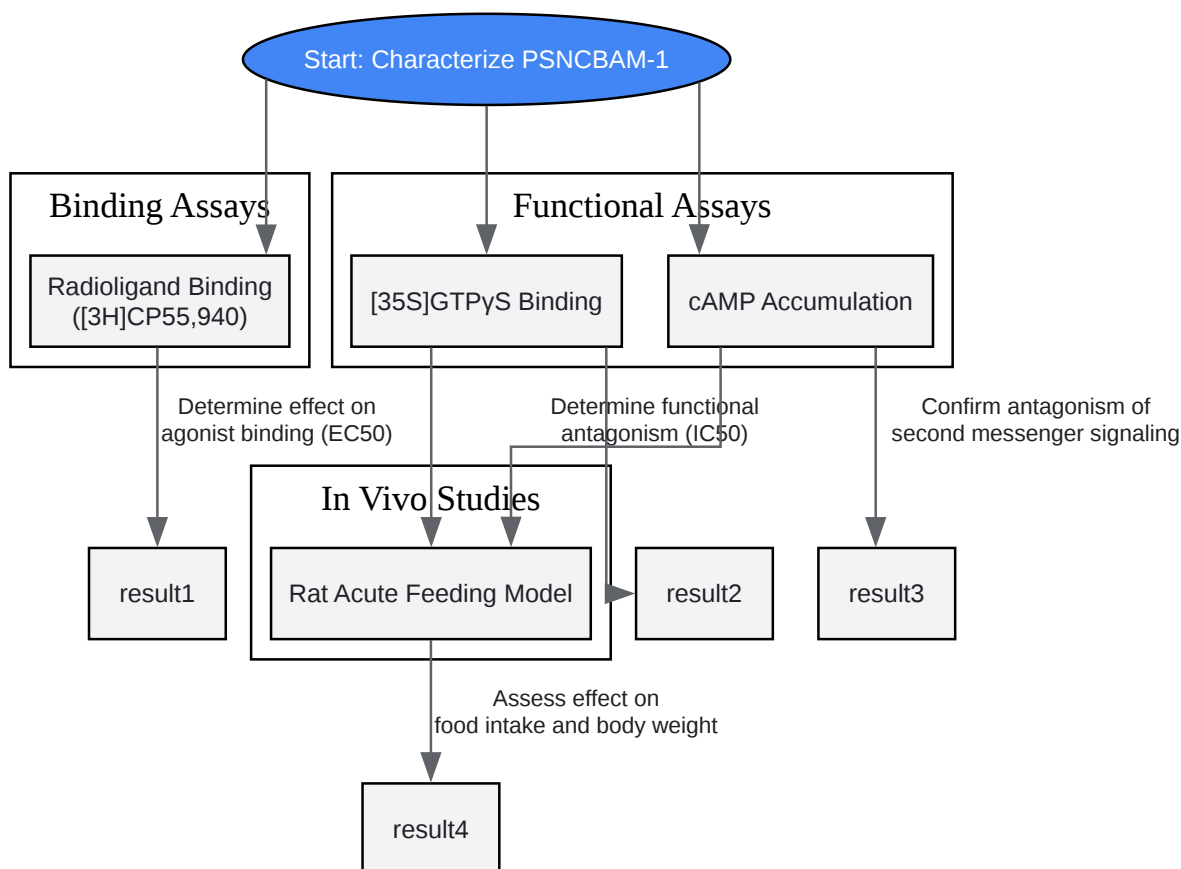
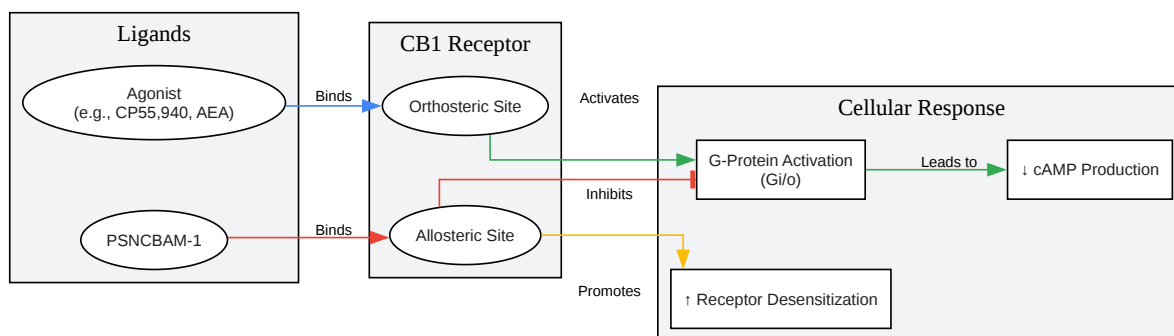
This assay is used to determine how **PSNCBAM-1** affects the binding of a radiolabeled orthosteric ligand to the CB1 receptor.

- **Membrane Preparation:** As with the [35S]GTPyS assay, membranes from cells expressing the CB1 receptor are used.
- **Assay Buffer:** A suitable binding buffer is used, for instance, 50 mM Tris-HCl, 5 mM MgCl₂, and 0.1% BSA, pH 7.4.
- **Reaction Mixture:** Membranes are incubated with a fixed concentration of a radiolabeled CB1 agonist (e.g., [3H]CP55,940) and varying concentrations of **PSNCBAM-1**.
- **Incubation:** The mixture is incubated to allow binding to reach equilibrium (e.g., 90 minutes at 30°C).

- Filtration: The bound and free radioligand are separated by rapid filtration through glass fiber filters. The filters are washed with ice-cold buffer to remove unbound radioactivity.
- Quantification: The radioactivity retained on the filters is measured by liquid scintillation counting.
- Data Analysis: The specific binding is calculated by subtracting non-specific binding (determined in the presence of a high concentration of an unlabeled orthosteric ligand) from the total binding. The effect of **PSNCBAM-1** on agonist binding is then plotted to determine its modulatory effect and EC50.

Signaling Pathways and Experimental Workflows

PSNCBAM-1 Mechanism of Action at the CB1 Receptor



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